

# An In-depth Technical Guide to the Physicochemical Properties of 2,5-Dimethylphenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Dimethylphenol

Cat. No.: B165462

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## Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,5-Dimethylphenol** (CAS No: 95-87-4), a significant compound in various industrial applications, including the synthesis of antioxidants and as an intermediate in the production of pharmaceuticals like Gemfibrozil. This document collates essential quantitative data, details standardized experimental protocols for their determination, and presents visual representations of its synthesis and metabolic pathways. The information is intended to support research, development, and quality control activities by providing a centralized and detailed reference.

## Introduction

**2,5-Dimethylphenol**, also known as p-Xylenol, is an aromatic organic compound and one of the six isomers of dimethylphenol.[1] It is a colorless to off-white crystalline solid with a characteristic phenolic odor.[1] Its versatile chemical nature makes it a valuable precursor in the synthesis of a range of commercially important products, including antioxidants, resins, and pharmaceuticals.[2] A thorough understanding of its physicochemical properties is paramount for its effective use, handling, and for the development of new applications.

## Physicochemical Properties

The fundamental physicochemical properties of **2,5-Dimethylphenol** are summarized in the tables below. These values have been compiled from various sources and represent a consensus of reported data.

**Table 1: General and Physical Properties of 2,5-Dimethylphenol**

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O	[3]
Molecular Weight	122.16 g/mol	[3]
Appearance	Colorless to off-white crystalline solid	[1]
Melting Point	71-77 °C	[3][4][5][6]
Boiling Point	211-212 °C	[4][5][7]
Density	0.971 g/mL at 25 °C (solid)	[3][8]
Vapor Pressure	0.156 - 0.208 mmHg at 25 °C	[3][9][10]
Refractive Index	1.5092 at 80 °C	[3]

**Table 2: Solubility and Partitioning Properties of 2,5-Dimethylphenol**

Property	Value	Conditions	Source(s)
Water Solubility	3.54 - 4.6 g/L	25 °C	[3][4][9]
Solubility in Organic Solvents	Soluble in ethanol, ether, benzene, and acetone	-	[3][4][5][11]
pKa (Acid Dissociation Constant)	10.22 - 10.41	25 °C	[12][13]
logP (Octanol-Water Partition Coefficient)	2.33	-	[3][12]

## Experimental Protocols for Property Determination

The following sections detail the standardized methodologies for determining the key physicochemical properties of **2,5-Dimethylphenol**, based on the OECD Guidelines for the Testing of Chemicals. These protocols ensure data accuracy, reproducibility, and international acceptance.

### Melting Point/Melting Range (OECD Guideline 102)

The melting point is determined as the temperature at which the phase transition from solid to liquid occurs at atmospheric pressure.

- Principle: A small, representative sample of **2,5-Dimethylphenol** is heated at a controlled rate, and the temperatures at which melting begins and is complete are recorded.
- Apparatus:
  - Capillary tube apparatus (liquid bath or metal block)
  - Kofler hot bar
  - Differential Scanning Calorimetry (DSC) or Differential Thermal Analysis (DTA)
- Methodology (Capillary Tube Method):

- A small amount of finely powdered, dry **2,5-Dimethylphenol** is packed into a capillary tube to a height of 3-5 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a rapid rate until the temperature is about 10 °C below the expected melting point.
- The heating rate is then reduced to 1-2 °C per minute.
- The temperature at which the first signs of melting are observed (the substance begins to collapse and form a liquid phase) and the temperature at which the last solid particle disappears are recorded to define the melting range.<sup>[9][12][14]</sup>

## Boiling Point (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Principle: The temperature at which **2,5-Dimethylphenol** boils under standard atmospheric pressure is measured.
- Apparatus:
  - Ebulliometer
  - Dynamic vapor pressure apparatus
  - Distillation apparatus
  - Differential Scanning Calorimetry (DSC) or Differential Thermal Analysis (DTA)
- Methodology (Distillation Method):
  - A sample of **2,5-Dimethylphenol** is placed in a distillation flask.
  - The flask is heated, and the temperature of the vapor is measured with a thermometer placed at the level of the side-arm of the distillation head.

- The temperature is recorded when it remains constant during the distillation process. This constant temperature is the boiling point.[\[4\]](#)[\[8\]](#)[\[10\]](#)

## Density of Solids (OECD Guideline 109)

Density is the mass of a substance per unit volume.

- Principle: The density of solid **2,5-Dimethylphenol** is determined using a pycnometer or a hydrostatic balance.
- Apparatus:
  - Air comparison pycnometer
  - Hydrostatic balance
- Methodology (Air Comparison Pycnometer):
  - The volume of a known mass of **2,5-Dimethylphenol** is determined by measuring the volume of air it displaces in the pycnometer.
  - The density is then calculated by dividing the mass of the sample by the determined volume.[\[6\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

## Water Solubility (OECD Guideline 105)

Water solubility is the saturation mass concentration of a substance in water at a given temperature.

- Principle: A saturated solution of **2,5-Dimethylphenol** in water is prepared, and the concentration of the dissolved substance is determined analytically.
- Apparatus:
  - Flask with a stirrer
  - Constant temperature bath
  - Analytical instrument for concentration measurement (e.g., HPLC, GC)

- Methodology (Flask Method):
  - An excess amount of **2,5-Dimethylphenol** is added to a flask containing purified water.
  - The flask is agitated in a constant temperature bath (e.g., 25 °C) until equilibrium is reached (typically 24-48 hours).
  - The solution is then filtered or centrifuged to remove undissolved solid.
  - The concentration of **2,5-Dimethylphenol** in the clear aqueous phase is determined using a suitable analytical method.[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[18\]](#)

## pKa Determination (OECD Guideline 112)

The pKa is a measure of the acid strength of a compound. For a phenol, it represents the pH at which the compound is 50% ionized.

- Principle: The pKa is determined by measuring the pH of a solution containing known concentrations of the ionized and unionized forms of **2,5-Dimethylphenol**.
- Apparatus:
  - pH meter and electrode
  - UV/Vis spectrophotometer or titration equipment
- Methodology (Titration Method):
  - A known amount of **2,5-Dimethylphenol** is dissolved in a suitable solvent (e.g., water or a water/co-solvent mixture).
  - The solution is titrated with a standard solution of a strong base (e.g., NaOH).
  - The pH of the solution is monitored throughout the titration.
  - The pKa is the pH at the half-equivalence point of the titration curve.[\[19\]](#)[\[20\]](#)

## Partition Coefficient (n-octanol/water) - logP (OECD Guideline 107)

The logP value represents the ratio of the concentration of a compound in a mixture of two immiscible phases, n-octanol and water, at equilibrium. It is a measure of the lipophilicity of a compound.

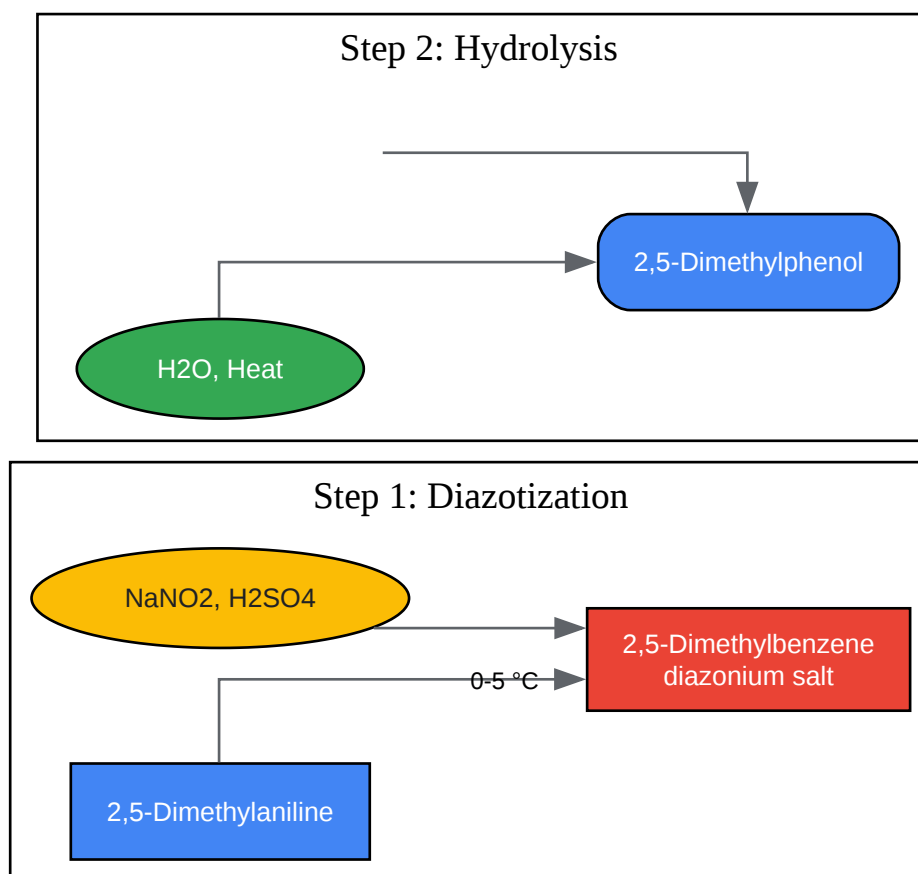
- Principle: **2,5-Dimethylphenol** is dissolved in a mixture of n-octanol and water, the mixture is shaken until equilibrium is reached, and the concentration of the compound in each phase is determined.
- Apparatus:
  - Separatory funnel or centrifuge tubes
  - Shaker
  - Analytical instrument for concentration measurement (e.g., HPLC, GC)
- Methodology (Shake Flask Method):
  - A known amount of **2,5-Dimethylphenol** is added to a mixture of pre-saturated n-octanol and water in a separatory funnel.
  - The mixture is shaken vigorously for a set period and then allowed to stand for the phases to separate completely. Centrifugation may be used to aid separation.
  - The concentration of **2,5-Dimethylphenol** in both the n-octanol and water phases is determined analytically.
  - The partition coefficient (P) is calculated as the ratio of the concentration in n-octanol to the concentration in water. The logP is the base-10 logarithm of P.[\[21\]](#)[\[22\]](#)

## Synthesis and Metabolic Pathways

The following diagrams illustrate a representative synthesis workflow and a potential metabolic pathway for **2,5-Dimethylphenol**.

## Synthesis of 2,5-Dimethylphenol

A common industrial synthesis of **2,5-Dimethylphenol** involves the sulfonation of p-xylene followed by alkali fusion. A more recent method involves the diazotization of 2,5-dimethylaniline.



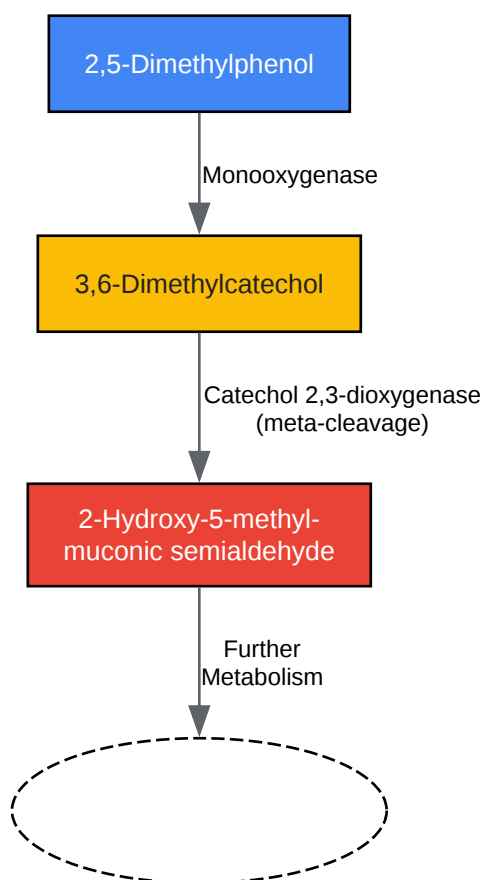
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*Synthesis of **2,5-Dimethylphenol** via Diazotization.*

## Metabolic Pathway of 2,5-Dimethylphenol

The biodegradation of dimethylphenols in microorganisms often involves hydroxylation and subsequent ring cleavage. While the specific pathway for **2,5-Dimethylphenol** can vary between organisms, a plausible route involves initial oxidation to a catechol derivative.





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*Plausible metabolic pathway of **2,5-Dimethylphenol**.*

## Conclusion

This technical guide has consolidated the key physicochemical properties of **2,5-Dimethylphenol**, provided standardized experimental protocols for their measurement, and visualized relevant chemical pathways. The presented data and methodologies offer a valuable resource for professionals in research and drug development, facilitating a deeper understanding and more effective utilization of this important chemical compound. The adherence to OECD guidelines ensures the reliability and international comparability of the experimental data.

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## References

- 1. 2,5-Dimethylphenol | C<sub>8</sub>H<sub>10</sub>O | CID 7267 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,5-Dimethylphenol | 95-87-4 [chemicalbook.com]
- 3. oecd.org [oecd.org]
- 4. oecd.org [oecd.org]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
- 7. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 8. laboratuar.com [laboratuar.com]
- 9. OECD n°102: Melting point/Melting interval - Analytice [analytice.com]
- 10. oecd.org [oecd.org]
- 11. oecd.org [oecd.org]
- 12. laboratuar.com [laboratuar.com]
- 13. Showing Compound 2,5-Dimethylphenol (FDB002413) - FooDB [foodb.ca]
- 14. oecd.org [oecd.org]
- 15. oecd.org [oecd.org]
- 16. OECD n°109: Density of liquids and solids - Analytice [analytice.com]
- 17. oecd.org [oecd.org]
- 18. laboratuar.com [laboratuar.com]
- 19. oecd.org [oecd.org]
- 20. oecd.org [oecd.org]
- 21. oecd.org [oecd.org]
- 22. oecd.org [oecd.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2,5-Dimethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165462#physicochemical-properties-of-2-5-dimethylphenol]

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